

# RO4987655 progression-free survival advanced solid tumors

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ro4987655

CAS No.: 874101-00-5

Cat. No.: S548771

[Get Quote](#)

## RO4987655 Clinical Data Overview

Parameter	Summary of Findings
Trial Design	Phase I dose-escalation (3+3 design) in Japanese patients with advanced solid tumors [1].
Dosing	Single dose followed by continuous once-daily (1, 2, 4 mg QD) or twice-daily (4, 5, 6.5 mg BID) dosing in 28-day cycles [1].
Maximum Tolerated Dose (MTD)	8 mg/day (4 mg BID) [1].
Dose-Limiting Toxicity (DLT)	Grade 3 creatine phosphokinase (CPK) elevation [1].
Most Common Related Adverse Events	Dermatitis acneiform, CPK elevation, and eye disorders [1].
Progression-Free Survival (PFS)	One patient with esophageal cancer had a confirmed partial response. Seven patients (28%) had progression-free survival longer than 16 weeks [1].

Parameter	Summary of Findings
Pharmacokinetics (PK)	Plasma concentration increased in a dose-proportional manner. Half-life ranged from 4.32 to 21.1 hours. Steady-state was reached by Cycle 1, Day 8 [1].
Pharmacodynamics (PD)	Inhibition of pERK in peripheral blood mononuclear cells (PBMCs) increased in a dose-dependent manner [1].

## Comparative Context with Other MEK Inhibitors

While the search results do not contain a direct head-to-head clinical trial comparing **RO4987655** with other MEK inhibitors, they provide context on the development and use of other agents in this class.

- **MEK Inhibitor Class:** MEK inhibitors like **trametinib** and **cobimetinib** are FDA-approved and target the Ras/Raf/MEK/ERK (MAPK) signaling pathway, which is dysregulated in many cancers [2].
- **Activity in NRAS-Mutant Melanoma:** Preclinical and early clinical studies suggest that MEK inhibitors, including **RO4987655**, may have clinical activity in treating **NRAS-mutant melanoma**, which is a subset of BRAF wild-type tumors [3]. One early trial noted a 10-20% objective response rate for **RO4987655** in this patient population [3].

## Detailed Experimental Methodology

For your guide, here are the key experimental protocols and methodologies from the **RO4987655** Phase I study.

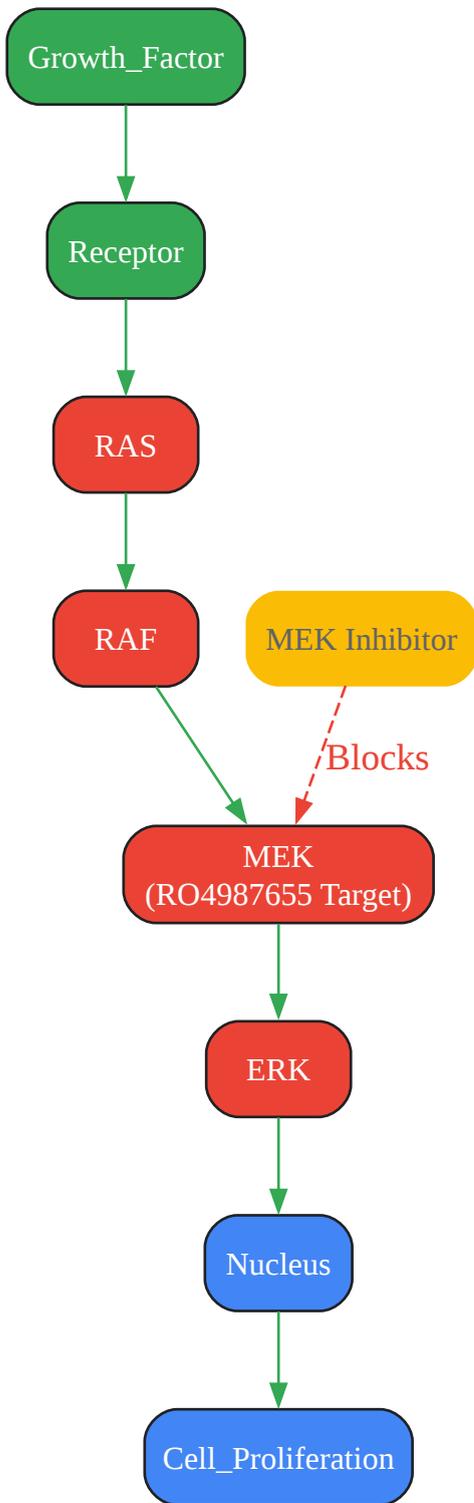
- **Patient Population:** Japanese patients with advanced solid tumors for which no standard therapy existed [1].
- **Dose Escalation Design:** A standard "**3 + 3**" design was used. Cohorts of 3-6 patients received escalating doses of **RO4987655** to determine the MTD and DLTs [1].
- **Pharmacodynamic (PD) Assessment:** The inhibitory effect of **RO4987655** on its target was evaluated by measuring the levels of **phosphorylated ERK (pERK)** in Peripheral Blood Mononuclear Cells (PBMCs). This provides proof of mechanism by showing the drug is effectively hitting its intended target in the body [1].
- **Efficacy Evaluation:** **Anti-tumor activity** was assessed by measuring objective tumor response, likely using RECIST criteria, and by monitoring Progression-Free Survival (PFS) [1].

## Create Your Own Visualizations

Here are the DOT scripts to generate diagrams for your guide, created according to your specifications.

### Signaling Pathway Diagram

This diagram illustrates the MAPK pathway that **RO4987655** inhibits.



[Click to download full resolution via product page](#)

## Clinical Trial Workflow Diagram

This diagram outlines the key stages of the Phase I trial.



Click to download full resolution via product page

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Phase I and pharmacokinetics/pharmacodynamics study of the MEK... [pubmed.ncbi.nlm.nih.gov]
2. Current Development Status of MEK Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
3. Molecular Targeted Therapy Approaches for BRAF Wild- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [RO4987655 progression-free survival advanced solid tumors].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548771#ro4987655-progression-free-survival-advanced-solid-tumors>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)